

Application Note: 4-Methylquinoline-8-sulfonamide for Labile Zinc Detection

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Compound of Interest

Compound Name: 4-Methylquinoline-8-sulfonamide

CAS No.: 1315366-10-9

Cat. No.: B1464069

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Abstract

4-Methylquinoline-8-sulfonamide is a membrane-permeable, ratiometric-capable fluorescent sensor designed for the detection of intracellular labile zinc pools. Unlike high-affinity protein-bound zinc, "labile" zinc exists in the picomolar-to-nanomolar range and acts as a signaling mediator. This sensor utilizes a Chelation-Enhanced Fluorescence (CHEF) mechanism, where zinc binding restricts the intramolecular rotation and/or inhibits Photoinduced Electron Transfer (PET), resulting in a sharp increase in quantum yield.

Physicochemical Properties & Spectral Characteristics

Property	Value / Description	Notes
Chemical Class	8-Sulfonamidoquinoline	Core scaffold shared with TSQ/Zinquin.
Excitation Max ()	335 – 360 nm (UV)	Requires UV optics or 405 nm laser (less efficient).
Emission Max ()	480 – 495 nm (Blue/Cyan)	Stokes shift ~130 nm reduces self-quenching.
Solubility	DMSO, Ethanol	Hydrophobic; requires organic solvent for stock.
(Zn)	~10 nM – 1 μM	Moderate affinity; ideal for labile pools, avoids stripping metalloproteins.
Stoichiometry	2:1 (Ligand:Zn)	Forms complexes (typically).[1]
Selectivity	High for	Minimal interference from , at physiological levels.

Mechanism of Action

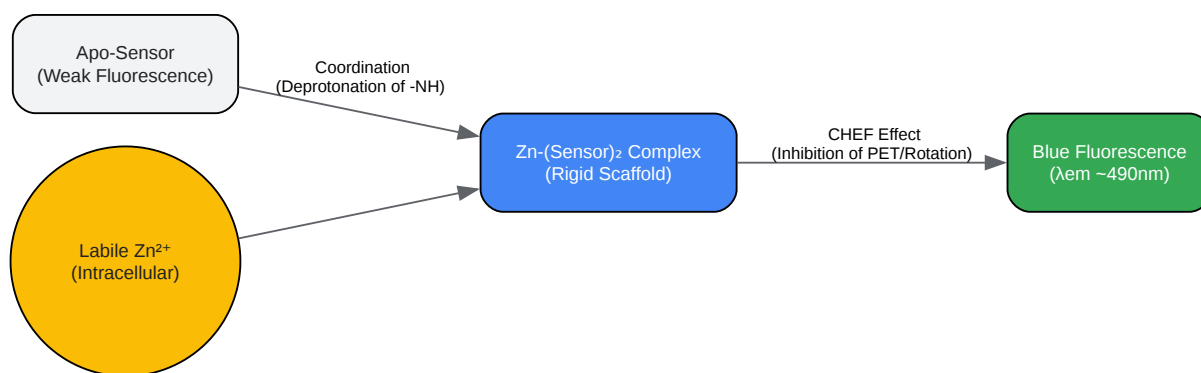
The sensor operates via the deprotonation of the sulfonamide nitrogen upon zinc coordination. The quinoline nitrogen and the sulfonamide nitrogen form a bidentate pocket.[1]

Key Mechanistic Steps:

- Apo-State: The molecule undergoes rapid non-radiative decay (low fluorescence) due to excited-state proton transfer or molecular rotation.
- Binding:

coordinates with the Quinoline-N and Sulfonamide-N.[1]

- Turn-On: Coordination locks the molecule in a rigid conformation, preventing non-radiative decay and triggering intense blue fluorescence.



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Figure 1: Mechanism of Zinc-induced fluorescence enhancement (CHEF).

Experimental Protocols

Protocol A: Stock Solution Preparation

- Reagents: **4-Methylquinoline-8-sulfonamide** powder, Anhydrous DMSO (high purity).
- Storage:

, protected from light and moisture.
- Calculate: Determine mass required for a 10 mM stock concentration.
 - Example: If MW

g/mol , dissolve 2.22 mg in 1 mL DMSO.
- Dissolve: Add DMSO to the powder. Vortex vigorously until fully dissolved.

- Aliquot: Dispense into small amber tubes (e.g., 20 μ L aliquots) to avoid freeze-thaw cycles.
- Shelf Life: Stable for 3–6 months at

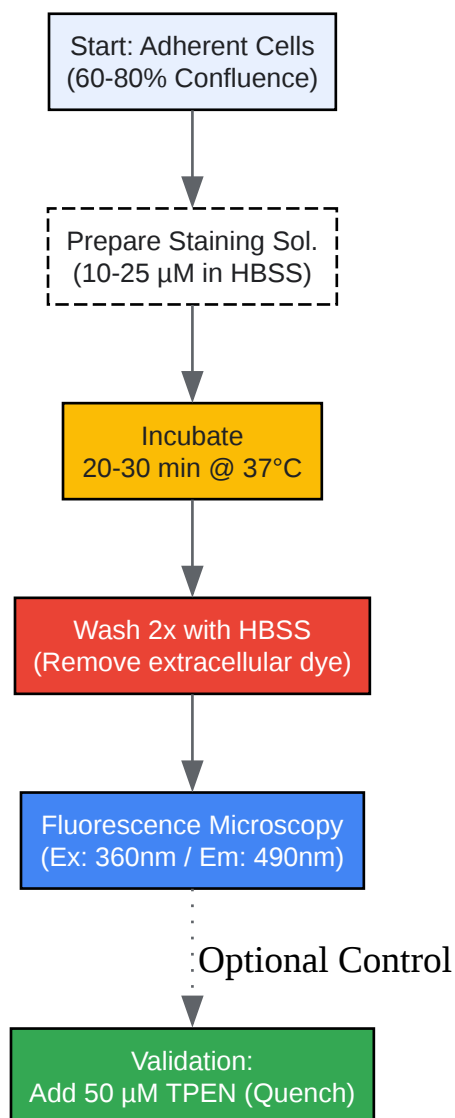
Protocol B: Live-Cell Staining & Imaging

- Buffer: HBSS or Krebs-Ringer Buffer (must be containing to maintain cell health, but free of heavy metals).
- Control: TPEN (N,N,N',N'-tetrakis(2-pyridylmethyl)ethylenediamine) – a membrane-permeable high-affinity Zn chelator.

Step-by-Step Workflow:

- Cell Preparation:
 - Culture cells on sterile glass-bottom dishes (confocal grade).
 - Confluence should be 60–80%.
- Dye Loading:
 - Dilute 10 mM stock into warm imaging buffer to a final concentration of 10–25 μ M.
 - Note: Do not wash cells with serum-free media before adding dye; serum proteins can strip the dye. Replace growth media directly with Dye-Buffer.
 - Incubate for 20–30 minutes at
in the dark.
- Wash Step (Critical):
 - Aspirate staining solution.
 - Gently wash 2x with warm, dye-free imaging buffer to remove extracellular probe.

- Caution: Over-washing can extract the probe if the off-rate is high.
- Imaging:
 - Excitation: 340–360 nm (DAPI filter set often works).
 - Emission: Collect 460–520 nm.
 - Minimize exposure time to prevent photobleaching.



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Figure 2: Live-cell staining and validation workflow.

Validation & Troubleshooting

Self-Validating System (The TPEN Control): To confirm that the fluorescence signal is truly due to

and not autofluorescence or artifacts:

- Acquire baseline images of the stained cells.
- Perfusion/Addition: Add TPEN (final conc. 50 μ M) directly to the dish.
- Expected Outcome: Fluorescence should rapidly decrease (quench) within 2–5 minutes as TPEN strips the zinc from the sensor (TPEN

M vs. Sensor

M).

- If fluorescence persists: The signal is likely non-specific background or the sensor has precipitated.

Common Pitfalls:

- High Background: The sensor is hydrophobic. If it precipitates, you will see bright, punctate crystals outside cells. Filter the working solution (0.2 μ m) if this occurs.
- UV Toxicity: Prolonged UV excitation damages cells and causes leakage of zinc from metallothioneins (zinc puff). Use minimal laser power.

References

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